Application Note: Characterization of Iomeprol Hydrolysis Byproducts

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Compound of Interest

Compound Name:	*Iomeprol hydrolysate-1*
CAS No.:	*66108-90-5*
Cat. No.:	*B7795880*

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Introduction

Iomeprol is a non-ionic, iodinated X-ray contrast agent widely used in diagnostic imaging procedures.[1][2] Like all pharmaceuticals, iomeprol is susceptible to degradation under various environmental conditions, including hydrolysis. Understanding the hydrolysis degradation pathway of iomeprol is critical for ensuring its stability, safety, and efficacy throughout its shelf life. Forced degradation studies, as mandated by regulatory bodies like the International Conference on Harmonisation (ICH), are essential to identify potential degradation products and to develop stability-indicating analytical methods.[3]

This application note provides a detailed protocol for conducting forced hydrolysis studies on iomeprol, outlines analytical methods for the characterization of its hydrolysis byproducts, and presents an example of the expected data. The primary degradation pathway for iomeprol under hydrolytic stress is the cleavage of its amide bonds.[4][5][6]

Potential Hydrolysis Degradation Pathways

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The iomeprol molecule contains several amide linkages that are susceptible to hydrolysis under both acidic and basic conditions. The cleavage of these bonds would lead to the formation of a primary amine-containing parent structure and the corresponding side chains as separate entities. Further degradation of the side chains is also possible. A simplified representation of the primary hydrolysis pathway is the cleavage of the amide bonds on the tri-iodinated benzene ring.

Experimental Protocols

This section details the protocols for conducting forced hydrolysis studies on iomeprol and the subsequent analysis of the resulting byproducts using a stability-indicating High-Performance Liquid Chromatography (HPLC) method coupled with mass spectrometry (MS).

Forced Hydrolysis Protocol

Objective: To induce and analyze the degradation of iomeprol under acidic and basic conditions. A target degradation of 5-20% is recommended to ensure the formation of primary degradants without excessive secondary degradation.

Materials:

- Iomeprol Active Pharmaceutical Ingredient (API)
- Hydrochloric Acid (HCl), 0.1 N
- Sodium Hydroxide (NaOH), 0.1 N
- Deionized (DI) Water
- HPLC-grade Acetonitrile
- HPLC-grade Methanol
- Formic Acid
- Volumetric flasks, pipettes, and other standard laboratory glassware
- pH meter

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- Heating block or water bath

Procedure:

- Preparation of Iomeprol Stock Solution:
  - Accurately weigh and dissolve a suitable amount of iomeprol API in DI water to prepare a stock solution of a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis:
  - Transfer a known volume of the iomeprol stock solution into a volumetric flask.
  - Add an equal volume of 0.1 N HCl.
  - Heat the solution at 60°C for 2 hours in a heating block or water bath.
  - After 2 hours, cool the solution to room temperature.
  - Neutralize the solution with an appropriate volume of 0.1 N NaOH.
  - Dilute to the final volume with DI water.
- Base Hydrolysis:
  - Transfer a known volume of the iomeprol stock solution into a volumetric flask.
  - Add an equal volume of 0.1 N NaOH.
  - Heat the solution at 60°C for 2 hours in a heating block or water bath.
  - After 2 hours, cool the solution to room temperature.
  - Neutralize the solution with an appropriate volume of 0.1 N HCl.
  - Dilute to the final volume with DI water.
- Control Sample:

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- Prepare a control sample by diluting the iomeprol stock solution with DI water to the same final concentration as the stressed samples, without subjecting it to acid or base and heat.

- Sample Analysis:
  - Analyze the acid-stressed, base-stressed, and control samples by a validated stability-indicating HPLC-UV/MS method.

Stability-Indicating HPLC-UV/MS Method

Objective: To separate, quantify, and identify iomeprol and its hydrolysis byproducts.

Instrumentation:

- HPLC system with a photodiode array (PDA) detector and a mass spectrometer (e.g., Q-TOF or Triple Quadrupole).

Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 µm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Gradient Elution:
  - 0-5 min: 5% B
  - 5-25 min: 5% to 95% B
  - 25-30 min: 95% B
  - 30-31 min: 95% to 5% B
  - 31-35 min: 5% B
- Flow Rate: 1.0 mL/min

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- Column Temperature: 30°C
- Injection Volume: 10 µL
- PDA Detection: 245 nm
- MS Detection: Electrospray Ionization (ESI) in positive and negative modes.

Data Presentation

The following table summarizes hypothetical but chemically plausible hydrolysis byproducts of iomeprol that could be identified and quantified using the described protocols.

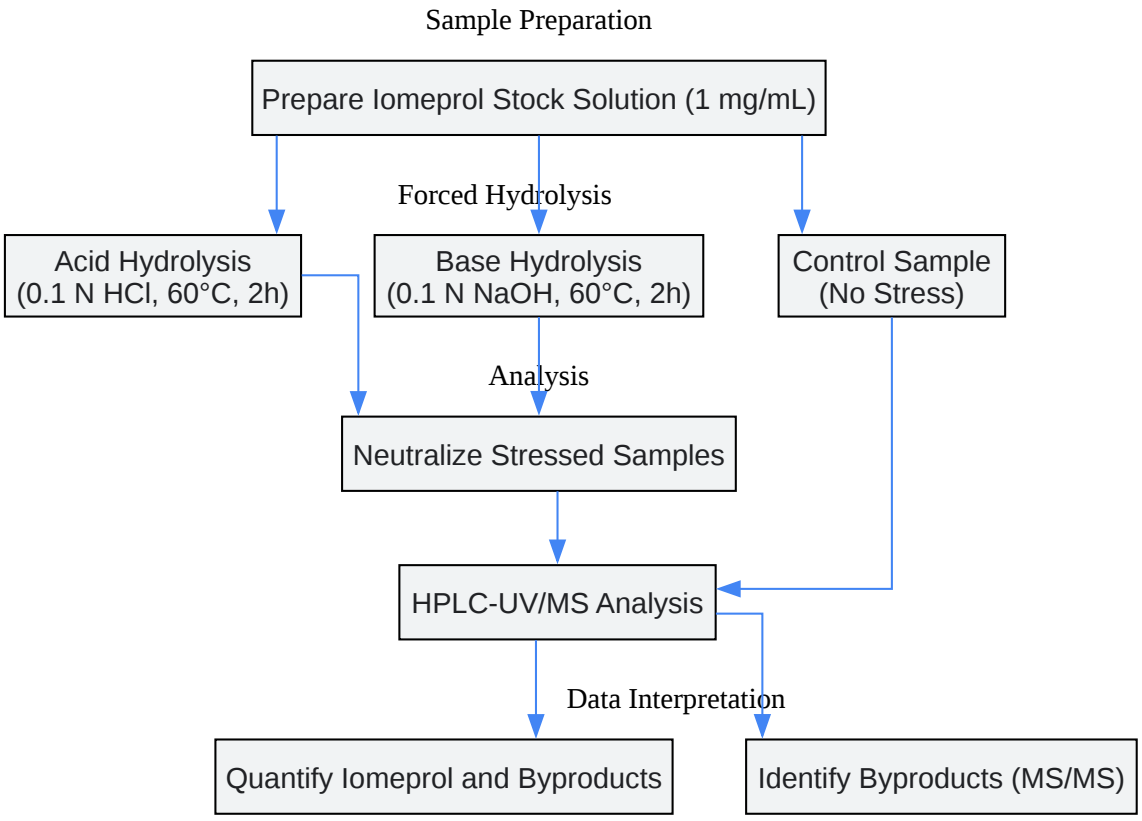
Compound	Retention Time (min)	$[M+H]^+$ (m/z)	Hydrolysis Condition	% Degradation
Iomeprol	15.2	777.9	Control	0
Iomeprol	15.2	777.9	Acidic (0.1 N HCl, 60°C, 2h)	12.5
Byproduct 1 (Amide Cleavage Product)	8.5	690.8	Acidic (0.1 N HCl, 60°C, 2h)	5.2
Byproduct 2 (Side Chain Fragment)	4.1	106.1	Acidic (0.1 N HCl, 60°C, 2h)	Not Quantified
Iomeprol	15.2	777.9	Basic (0.1 N NaOH, 60°C, 2h)	18.3
Byproduct 1 (Amide Cleavage Product)	8.5	690.8	Basic (0.1 N NaOH, 60°C, 2h)	8.9
Byproduct 3 (Deiodinated Product)	14.8	651.9	Basic (0.1 N NaOH, 60°C, 2h)	1.5

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Note: The data presented in this table is illustrative and represents the type of results expected from the forced hydrolysis study. Actual results may vary based on experimental conditions.

Visualization

Experimental Workflow

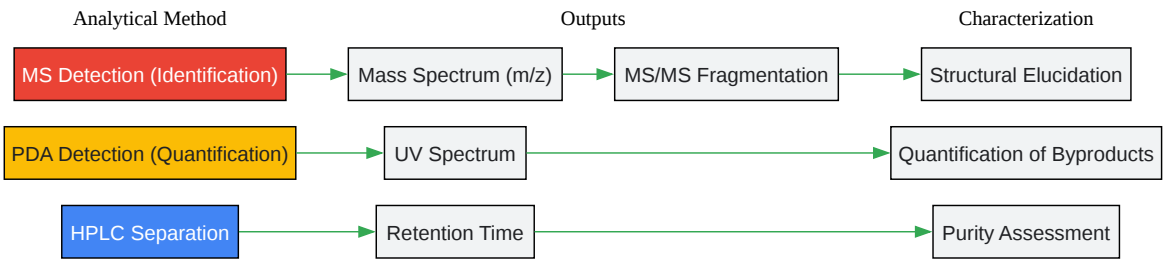


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Caption: Workflow for forced hydrolysis and analysis of iomeprol.

Logical Relationship of Analysis

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Caption: Logic of analytical characterization of hydrolysis byproducts.

Conclusion

This application note provides a comprehensive framework for the characterization of iomeprol hydrolysis byproducts in accordance with pharmaceutical industry standards. The detailed protocols for forced hydrolysis and the stability-indicating HPLC-UV/MS method enable researchers to effectively identify and quantify potential degradants. This information is crucial for the development of robust and stable iomeprol formulations, ensuring patient safety and regulatory compliance. The provided workflows and data tables serve as a practical guide for implementing these studies in a drug development setting.

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